

Phenylmethanesulfonic Acid: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Phenylmethanesulfonic acid*

Cat. No.: *B459000*

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CAS Number: 100-87-8

Synonyms: Benzenemethanesulfonic Acid, α -Toluenesulfonic acid

This technical guide provides an in-depth overview of **phenylmethanesulfonic acid**, a versatile organic compound with significant applications in pharmaceutical development and chemical synthesis. The information is tailored for researchers, scientists, and professionals in the drug development industry, offering detailed data on its properties, synthesis, and applications, complete with experimental protocols and visual diagrams to elucidate key processes.

Chemical and Physical Properties

Phenylmethanesulfonic acid is an organosulfur compound that is a stable and strong acid.^[1] Its key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₇ H ₈ O ₃ S
Molecular Weight	172.20 g/mol
Appearance	White to off-white crystalline solid
Melting Point	Not available
Boiling Point	Not available
Density	1.385 g/cm ³ (predicted)[2]
pKa	1.44 (predicted)[2]
Solubility	Soluble in water and polar organic solvents
InChI Key	NIXKBAZVOQAHGC-UHFFFAOYSA-N
Canonical SMILES	<chem>C1=CC=C(C=C1)CS(=O)(=O)O</chem>

Synthesis of Phenylmethanesulfonic Acid

The synthesis of **phenylmethanesulfonic acid** can be achieved through various methods. A common laboratory-scale preparation involves the sulfonation of toluene derivatives. Below is a representative experimental protocol.

Experimental Protocol: Synthesis via Sulfonation of Benzyl Chloride

This protocol outlines the synthesis of **phenylmethanesulfonic acid** from benzyl chloride.

Materials:

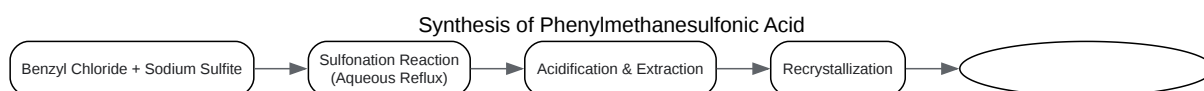
- Benzyl chloride
- Sodium sulfite
- Water

- Ethanol
- Hydrochloric acid
- Sodium chloride

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium sulfite in water.
- Slowly add benzyl chloride to the solution while stirring.
- Heat the mixture to reflux and maintain for several hours until the reaction is complete (monitoring by TLC or HPLC is recommended).
- After cooling to room temperature, acidify the reaction mixture with hydrochloric acid.
- The product can be isolated by extraction with a suitable organic solvent, followed by drying and evaporation of the solvent.
- For purification, recrystallization from an appropriate solvent system (e.g., water/ethanol) can be performed. The purity of the final product should be confirmed by analytical techniques such as NMR and melting point determination.

Logical Workflow for Synthesis:



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A simplified workflow for the synthesis of **phenylmethanesulfonic acid**.

Applications in Drug Development

Phenylmethanesulfonic acid and other sulfonic acids play a crucial role in various stages of drug development, primarily due to their strong acidic properties and ability to form stable salts.
[1]

Role as a Catalyst

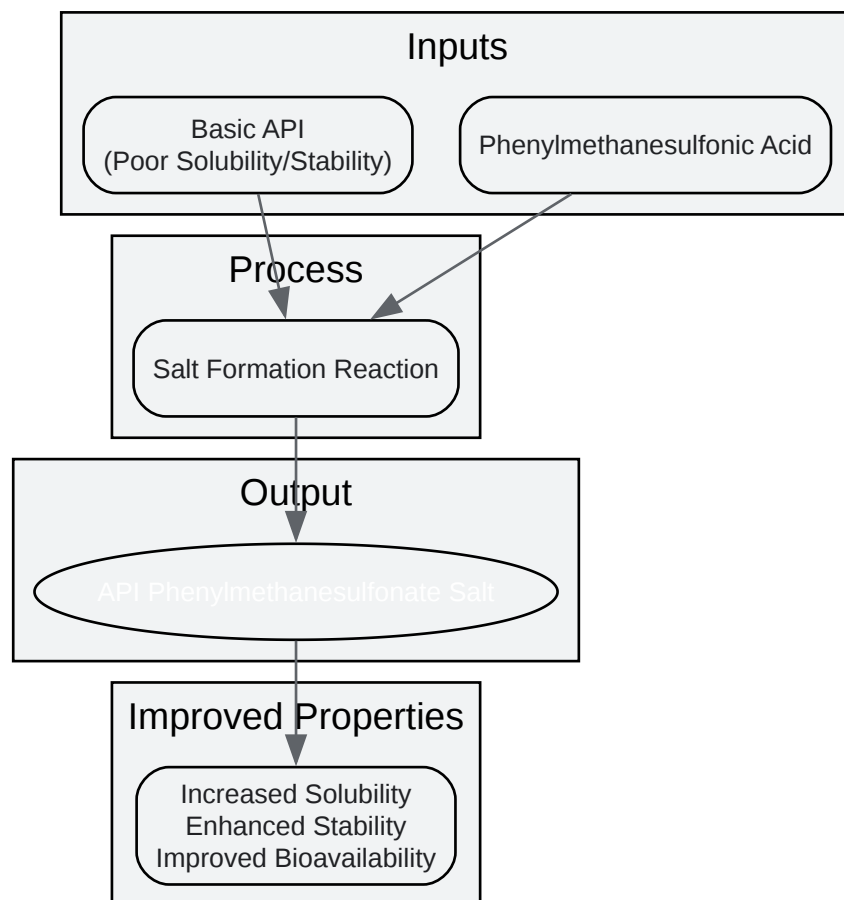
As a strong, non-oxidizing acid, **phenylmethanesulfonic acid** can be an effective catalyst in various organic reactions, such as esterifications and Friedel-Crafts reactions. Its use can lead to cleaner reactions with fewer byproducts compared to traditional mineral acids.

Use in Pharmaceutical Salt Formation

The formation of salts is a critical step in drug development to improve the physicochemical properties of active pharmaceutical ingredients (APIs), such as solubility, stability, and bioavailability. **Phenylmethanesulfonic acid** can be used to form stable, crystalline salts with basic drug molecules. The selection of a suitable salt form is a key consideration in pre-formulation studies.[3]

Logical Diagram of Salt Formation for API Improvement:

API Property Enhancement via Salt Formation



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Improving API properties through phenylmethanesulfonate salt formation.

Use as a Chiral Resolving Agent

In the synthesis of chiral drugs, the separation of enantiomers is a crucial step. Chiral acids, such as derivatives of **phenylmethanesulfonic acid**, can be used as resolving agents.^{[4][5]} They react with a racemic mixture of a basic compound to form diastereomeric salts, which can then be separated by fractional crystallization due to their different solubilities.^[4]

Analytical Methods

The analysis of **phenylmethanesulfonic acid** is typically performed using high-performance liquid chromatography (HPLC). Below is a general protocol that can be adapted for specific analytical needs.

Experimental Protocol: HPLC Analysis

Instrumentation:

- HPLC system with a UV detector
- Reverse-phase C18 column

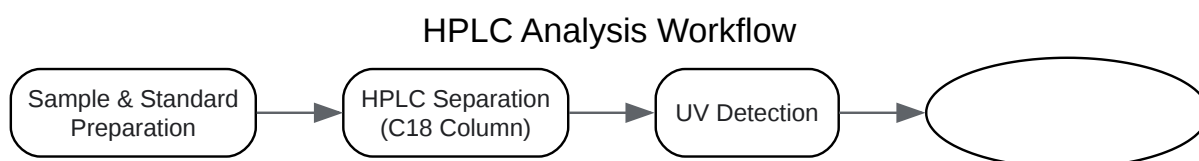
Mobile Phase:

- A mixture of an aqueous buffer (e.g., phosphate buffer, pH adjusted) and an organic solvent (e.g., acetonitrile or methanol). The exact ratio should be optimized for the specific application.

Procedure:

- Prepare a standard solution of **phenylmethanesulfonic acid** of known concentration in the mobile phase.
- Prepare the sample solution by dissolving the substance to be analyzed in the mobile phase.
- Set the HPLC parameters: flow rate (e.g., 1.0 mL/min), column temperature, and UV detection wavelength (determined by the UV spectrum of **phenylmethanesulfonic acid**).
- Inject the standard and sample solutions into the HPLC system.
- Identify the peak corresponding to **phenylmethanesulfonic acid** by comparing the retention time with the standard.
- Quantify the amount of **phenylmethanesulfonic acid** in the sample by comparing the peak area with that of the standard.

Workflow for HPLC Analysis:



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A general workflow for the HPLC analysis of **phenylmethanesulfonic acid**.

Biological Activity and Signaling Pathways

Currently, there is limited direct evidence in the scientific literature to suggest that **phenylmethanesulfonic acid** itself has significant, specific biological activity or is directly involved in cellular signaling pathways. Its primary roles in a biological context are related to its chemical properties as a strong acid and its use as a counterion for basic drugs.

It is important to distinguish **phenylmethanesulfonic acid** from its derivative, phenylmethylsulfonyl fluoride (PMSF). PMSF is a well-known irreversible inhibitor of serine proteases and is widely used in biochemical research to prevent protein degradation.[6] The biological activity of PMSF is due to the reactive sulfonyl fluoride group, which is not present in **phenylmethanesulfonic acid**.

Safety and Handling

Phenylmethanesulfonic acid is a corrosive substance and should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[7][8] Work should be conducted in a well-ventilated area or a fume hood.[8] In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention.[8] For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.[7][8]

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